

Demethylwedelolactone Sulfate: A Technical Guide to Its Natural Sources, Extraction, and Biological Context

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Compound of Interest

Compound Name: *Demethylwedelolactone Sulfate*

Cat. No.: *B3027529*

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Introduction

Demethylwedelolactone sulfate is a sulfated coumestan, a class of heterocyclic compounds found in various plant species. As a sulfated derivative of demethylwedelolactone, it exhibits increased water solubility, which can significantly influence its pharmacokinetic properties and biological activity. This technical guide provides an in-depth overview of the natural sources of **demethylwedelolactone sulfate**, methodologies for its extraction and isolation, and an exploration of its biosynthetic origins and potential biological signaling pathways.

Natural Sources of Demethylwedelolactone Sulfate

The primary and most well-documented natural source of **demethylwedelolactone sulfate** is the plant species *Eclipta prostrata* L., also known as false daisy.^{[1][2]} This herb, belonging to the Asteraceae family, has a long history of use in traditional medicine, particularly in Ayurveda. The parent compound, demethylwedelolactone, has also been identified in *Hypericum erectum* and *Eclipta alba*.^[3] While *Eclipta prostrata* is the confirmed source of the sulfated form, quantitative data regarding its concentration remains limited in publicly available literature.

Quantitative Data of Related Compounds in *Eclipta prostrata*

Although specific quantitative analysis for **demethylwedelolactone sulfate** is not readily available, studies on the chemical composition of *Eclipta prostrata* have quantified related coumestans and other phytochemicals. This data provides a valuable context for the relative abundance of these compounds within the plant.

Compound	Plant Part	Extraction Solvent	Analytical Method	Concentration/Yield	Reference
Wedelolactone	Aerial parts	Methanol	HPLC	5.12% of methanolic extract	[4]
Demethylwedelolactone	Aerial parts	Methanol	HPLC	1.04% of methanolic extract	[4]
Wedelolactone	Aerial parts	70% Ethanol	HPLC	378.6 mg/100 g (Ultrasonic extraction)	[5]
Wedelolactone	Aerial parts	70% Ethanol	HPLC	172.9 mg/100 g (Conventional extraction)	[5]

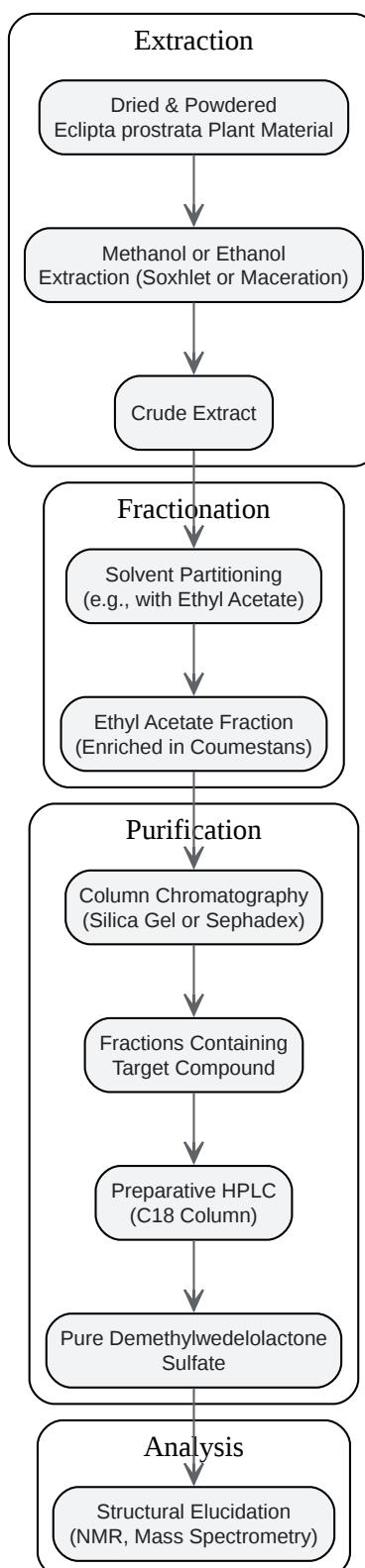
Note: The absence of specific quantitative data for **demethylwedelolactone sulfate** highlights a research gap that warrants further investigation using sensitive analytical techniques such as LC-MS/MS.

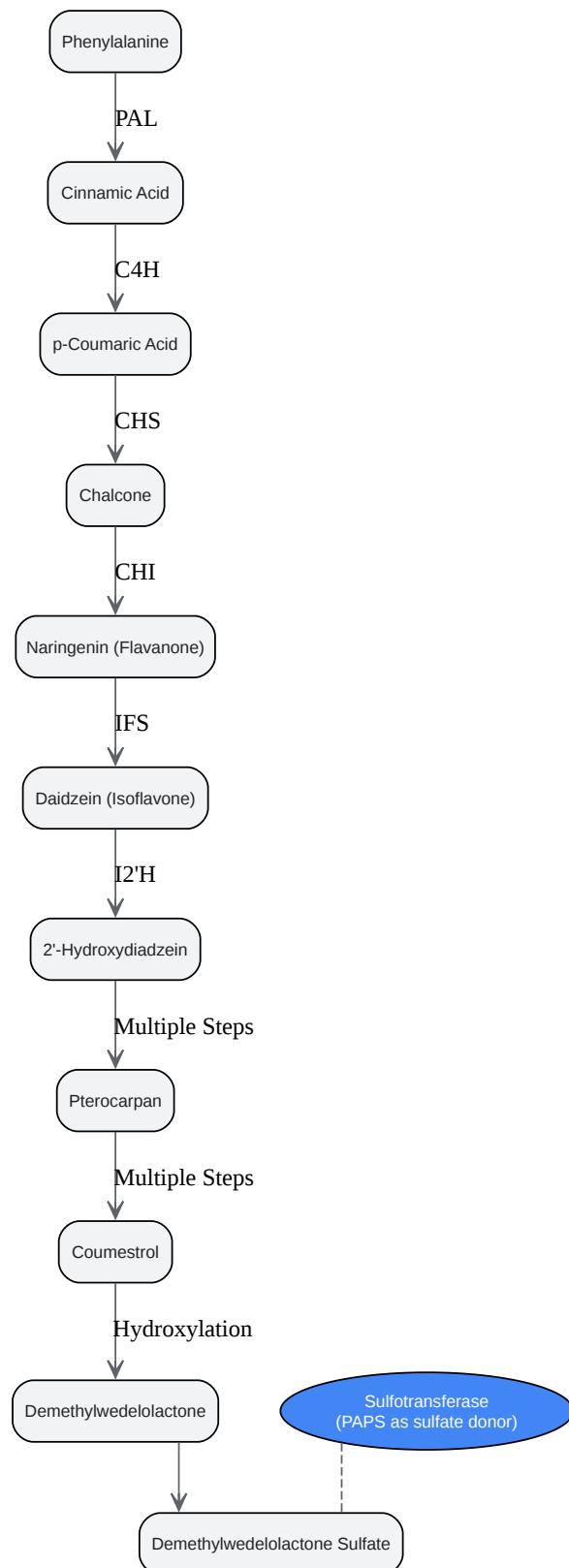
Experimental Protocols: Extraction and Isolation

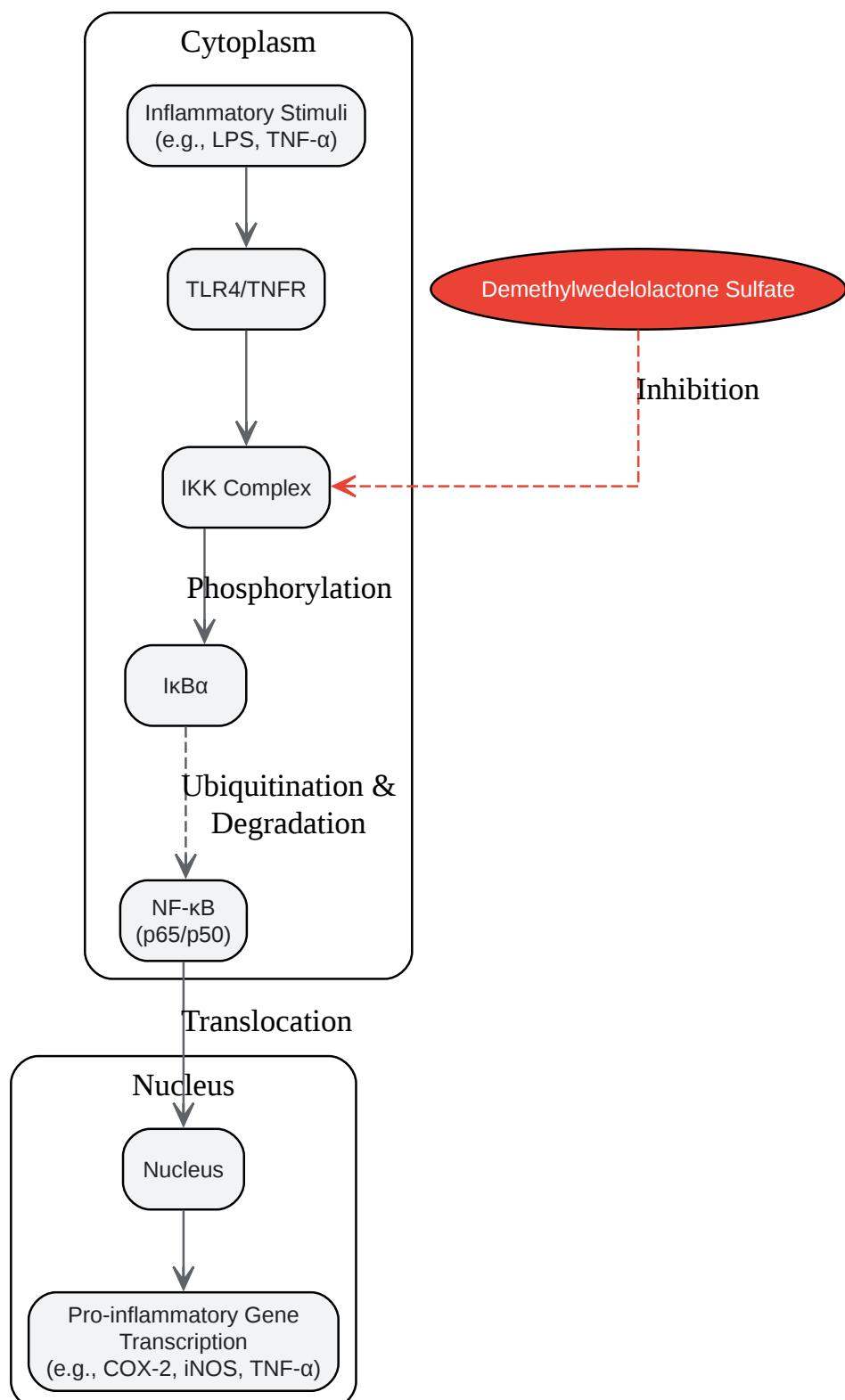
A standardized protocol for the extraction and isolation of **demethylwedelolactone sulfate** has not been extensively published. However, based on the methodologies used for its parent compound and other coumestans from *Eclipta prostrata*, a general approach can be outlined.

General Extraction and Fractionation Workflow

The following workflow represents a common strategy for extracting coumestans from *Eclipta prostrata*.





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